

Chemical Information of Obtusalin

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Compound Focus: Obtusalin

Cat. No.: S12878145

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The table below summarizes the core chemical and biological information for **Obtusalin** found in the available literature:

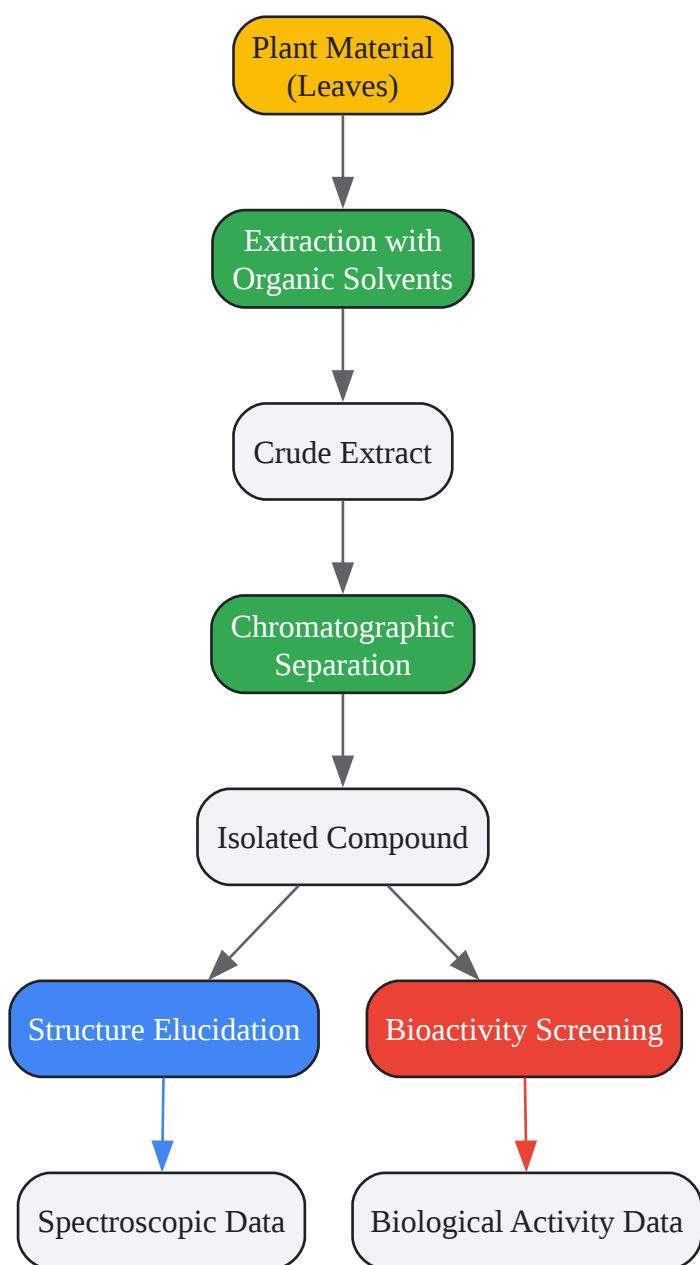
Property	Details
IUPAC Name	Not specified in search results
CAS Registry Number	125164-64-9 [1]
Classification	Triterpenoid [2]
Natural Source	Initially isolated from <i>Plumeria obtusa</i> [3]; also found in <i>Rhododendron dauricum</i> L. [2]
UV Absorption	210 nm [1]
Reported Bioactivity	Antibacterial activity [1]; Inhibits NO production in LPS-induced RAW 264.7 cells (a model for anti-inflammatory activity) [2]

Experimental Context and Workflows

While the search results do not contain the detailed experimental protocols for **Obtusalin**'s isolation and characterization, they point to general methodologies used in related research.

- **Isolation and Identification:** The general process involves extracting plant material with solvents, followed by chromatographic separation to isolate individual compounds. Structures are elucidated using spectroscopic techniques [2] [4]. **Obtusalin** was identified alongside other triterpenoids like ursolic acid and oleanolic acid using these methods [2].
- **Bioactivity Assays:** The reported antibacterial activity was likely assessed using standard assays to test efficacy against bacterial strains [1]. Its inhibition of Nitric Oxide (NO) production was measured in LPS-induced RAW 264.7 macrophage cells, a common model for screening anti-inflammatory compounds [2].

The following diagram outlines this general characterization workflow for a natural product like **Obtusalin**.



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General workflow for the isolation and characterization of natural products like **Obtusalin**.

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References

1. CAS No. 125164-64-9 [medchemexpress.com]
2. A new pentacyclic triterpenoid from the leaves of ... [pubmed.ncbi.nlm.nih.gov]
3. Antibacterial constituents from MeloMelodinus suaveolens [sciencedirect.com]
4. Estimation of ursolic acid and oleanolic acid from leaves ... [academia.edu]

To cite this document: Smolecule. [Chemical Information of Obtusalin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12878145#obtusalin-spectroscopic-data>]

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